

Technical Monograph: 3-(2-Bromoethyl)pyridine Hydrobromide

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyridine
hydrobromide

CAS No.: 41039-91-2

Cat. No.: B1290233

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Molecular Architecture, Synthesis, and Structural Validation

Part 1: Executive Summary

3-(2-Bromoethyl)pyridine hydrobromide (CAS: 41039-91-2) is a critical heterocyclic building block utilized in the synthesis of pharmaceutical agents, particularly those targeting histaminergic and cholinergic pathways. As a pyridine derivative functionalized with a bromoethyl side chain, it serves as a potent electrophile (alkylating agent) in nucleophilic substitution reactions.

The molecule exists as a hydrobromide salt, a form that confers enhanced stability and solubility in polar organic solvents compared to its free base, which is prone to polymerization or degradation. This guide provides a rigorous technical analysis of its structure, a validated synthetic protocol, and a self-consistent characterization framework.

Part 2: Molecular Specifications & Physicochemical Profile[1]

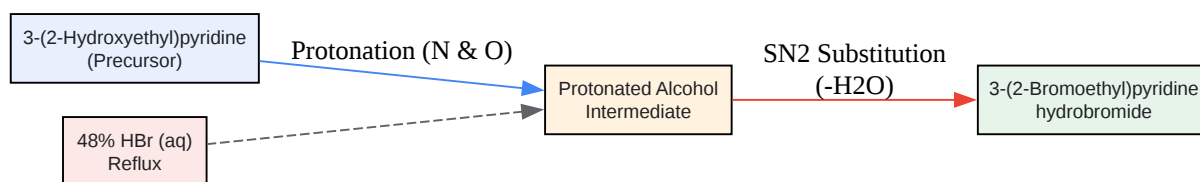
The hydrobromide salt stabilizes the pyridine nitrogen, preventing self-alkylation (quaternization) by the bromoethyl side chain of a neighboring molecule.

Property	Specification
IUPAC Name	3-(2-Bromoethyl)pyridine hydrobromide
CAS Number	41039-91-2
Molecular Formula	C ₇ H ₉ Br ₂ N (C ₇ H ₈ BrN[1][2][3] · HBr)
Molecular Weight	266.96 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Water; Insoluble in non-polar solvents (Hexane, Et ₂ O)
Storage	Hygroscopic; Store under inert atmosphere at 2-8°C
Acidity	Acidic in aqueous solution (due to HBr salt)

Part 3: Synthetic Architecture & Mechanism

Synthesis Pathway

The most robust synthesis involves the nucleophilic substitution of the hydroxyl group in 3-(2-hydroxyethyl)pyridine using concentrated hydrobromic acid. This method simultaneously brominates the alkyl chain and forms the pyridinium salt.



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Figure 1: Synthetic pathway converting the alcohol precursor to the bromide salt via acid-mediated substitution.

Mechanistic Insight[4]

- **Double Protonation:** Upon addition of excess HBr, both the pyridine nitrogen () and the hydroxyl oxygen are protonated. The protonation of the nitrogen is critical as it deactivates the ring, preventing electrophilic aromatic substitution side reactions.
- **Activation:** The protonated hydroxyl group () becomes an excellent leaving group (water).
- **Substitution:** Bromide ion () acts as a nucleophile, attacking the primary carbon in an fashion, displacing water to form the alkyl bromide.

Experimental Protocol (Self-Validating)

Reagents: 3-(2-Hydroxyethyl)pyridine (1.0 eq), Hydrobromic acid (48% aq, 5.0 eq).

- **Setup:** Equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- **Addition:** Charge the flask with 3-(2-hydroxyethyl)pyridine. Cool to 0°C in an ice bath. Dropwise add 48% HBr.[4] **Caution:** Exothermic reaction.
- **Reaction:** Heat the mixture to reflux (approx. 100-110°C) for 4–6 hours.
 - **Validation Point:** Monitor by TLC (System: 10% MeOH in DCM). The starting material (more polar) should disappear. Note that the salt may streak on silica; neutralizing a mini-aliquot with before spotting is recommended.
- **Isolation:** Concentrate the reaction mixture under reduced pressure to remove excess HBr and water.

- Purification: Triturate the resulting residue with cold acetone or diethyl ether to induce crystallization. Filter the solid under nitrogen (hygroscopic).
- Drying: Dry in a vacuum desiccator over

Part 4: Structural Validation (The "Self-Validating" Protocol)

Trust in chemical identity relies on orthogonal analytical methods. For a hydrobromide salt,

NMR in DMSO-

is the gold standard.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(The salt is soluble here; the acidic proton on N is often visible or broadened).

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Py-H2	8.80 – 8.95	Singlet (s)	1H	Deshielded by N ⁺ and inductive effect of alkyl chain.
Py-H6	8.70 – 8.85	Doublet (d)	1H	Adjacent to N ⁺ , deshielded.
Py-H4	8.35 – 8.50	Doublet (d)	1H	Para to alkyl group, meta to N ⁺ .
Py-H5	7.95 – 8.10	DD	1H	Most shielded ring proton.
CH ₂ -Br	3.80 – 3.95	Triplet (t)	2H	Deshielded by Bromine electronegativity.
CH ₂ -Ar	3.20 – 3.35	Triplet (t)	2H	Benzylic-like position.

Note: Shifts may vary slightly (± 0.1 ppm) depending on concentration and water content. The key validation is the 1:1:1:1:2:2 integration ratio.

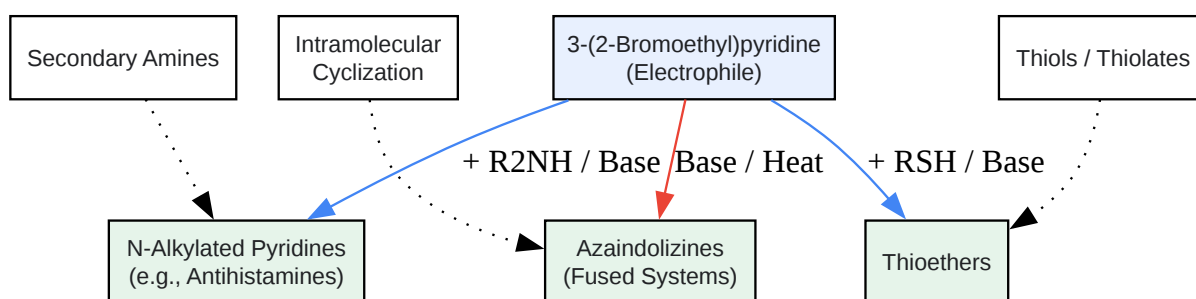
Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI⁺).
- Observed Mass: The salt dissociates in the MS source. You will observe the cation .
- Isotopic Pattern: The cation (if Br were attached, but in ESI usually the salt dissociates).

- Correction: In ESI+, you typically see the protonated free base which is (1:1 ratio due to).
- If the Br is lost (unlikely for alkyl bromide in soft ESI unless fragmented), you might see the ethyl-pyridine carbocation.
- Target Signal: Look for the 186.0 and 188.0 m/z doublet (1:1 intensity) confirming the presence of one bromine atom on the alkyl chain.

Part 5: Reactivity & Applications in Drug Design

The 3-(2-bromoethyl)pyridine moiety is a "privileged scaffold" for introducing a basic nitrogen center at a specific distance from a pharmacophore.



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Figure 2: Divergent synthesis applications. The bromoethyl group acts as a tether for nucleophiles.

Key Application: This structure is homologous to the histamine side chain. It is frequently used to synthesize H1-antihistamines and ligands for nicotinic acetylcholine receptors (nAChRs), where the pyridine nitrogen mimics the quaternary ammonium of acetylcholine, and the ethyl spacer provides the correct steric distance.

Part 6: Handling, Stability & Safety

Hazard Identification

- Corrosive (GHS05): Causes severe skin burns and eye damage (H314). The hydrobromide acid component is corrosive.[1]
- Acute Toxicity (GHS07): Harmful if swallowed (H302).[1]
- Vesicant Warning: As an alkylating agent, it can alkylate DNA/proteins. Handle with extreme care.

Storage Protocol

- Hygroscopicity: The salt readily absorbs atmospheric moisture, leading to "clumping" and potential hydrolysis to the alcohol over long periods.
- Condition: Store in a tightly sealed vial, preferably under Argon, at 2–8°C.

References

- PubChem.**3-(2-Bromoethyl)pyridine hydrobromide** - Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Master Organic Chemistry.Reaction Mechanism: Alcohol to Alkyl Bromide with HBr. Available at: [\[Link\]](#)

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Sources

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